

Proper Disposal of McN5691 (DEVELOPER DV629C)

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Compound of Interest

Compound Name: McN5691

Cat. No.: B1662716

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Disposal Information

This document provides detailed procedural guidance for the safe handling and disposal of **McN5691**, identified as DEVELOPER DV629C in the corresponding Safety Data Sheet (SDS No.: MFP-5691). Adherence to these protocols is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. While this product is not classified as hazardous, proper disposal is necessary to mitigate potential risks, such as dust explosion.

Summary of Key Information

McN5691 is a powder mixture primarily composed of ferrite, manganese oxide, and various resins. The main hazard associated with this material is its potential to form an explosive mixture with air if finely dispersed, a common characteristic of many organic powders.

Quantitative Data from Safety Data Sheet

The following table summarizes the occupational exposure limits for the components of **McN5691** as identified in the safety data sheet.

| Component | CAS No. | Percentage (%) | Occupational Exposure Limits (ACGIH-TLV, USA) |
|-----------------------|--------------|----------------|--|
| Ferrite (Iron oxide) | 1309-37-1 | 60-70 | 10 mg/m ³ (Inhalable particles), 3.0 mg/m ³ (Respirable particles) [1] |
| Manganese oxide | 1344-43-0 | 15-25 | 0.1 mg/m ³ (Mn; Inhalable Fraction), 0.02 mg/m ³ (Mn; Respirable Fraction) [1] |
| Magnesium oxide | 1309-48-4 | 1-10 | Not specified in provided SDS |
| Styrene acrylic resin | Confidential | 1-10 | Not specified in provided SDS |
| Acryl resin | Confidential | 1-10 | Not specified in provided SDS |
| Polyester resin | Confidential | 1-10 | Not specified in provided SDS |
| Organic pigment | 147-14-8 | < 1 | Not specified in provided SDS |
| Amorphous silica | 7631-86-9 | < 1 | Not specified in provided SDS |

Experimental Protocols: Disposal Procedures

Personal Protective Equipment (PPE): Before handling **McN5691** waste, ensure the following PPE is worn:

- Safety goggles or glasses
- Gloves (nitrile or neoprene recommended)

- Lab coat
- Dust mask or respirator (if there is a risk of generating dust)

Step-by-Step Disposal Protocol:

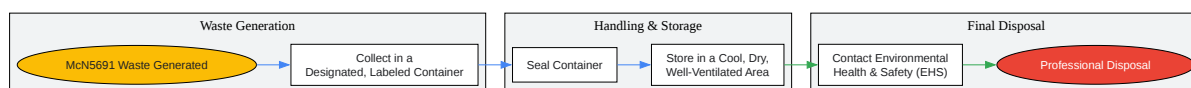
- Waste Collection:
 - Collect waste **McN5691** in a designated, clearly labeled, and sealable container.
 - The container should be made of a material compatible with the waste and should be kept closed when not in use.[\[2\]](#)
 - Do not mix with other chemical wastes unless compatibility has been confirmed.
- Container Labeling:
 - Label the waste container with "Hazardous Waste" (as a best practice for all lab-generated waste), the full chemical name ("**McN5691** - DEVELOPER DV629C"), and the date of accumulation.[\[2\]](#)
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from sources of ignition.[\[1\]](#)
 - Ensure the storage area is inaccessible to unauthorized personnel.
- Disposal:
 - Dispose of the waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[2\]](#)
 - Provide the SDS to the disposal contractor to ensure they have all necessary information.
 - Under no circumstances should this material be disposed of down the drain or in regular trash.[\[2\]](#)

Spill Cleanup:

- **Evacuate and Ventilate:** If a significant amount of dust is generated, evacuate the immediate area and ensure adequate ventilation.
- **Containment:** Prevent the further spread of the powder.
- **Cleanup:**
 - For small spills, gently sweep up the material and place it in a sealed container for disposal. Avoid creating dust clouds.
 - For larger spills, use a vacuum cleaner equipped with a HEPA filter.
- **Decontamination:** Clean the spill area with soap and water.
- **Disposal:** Dispose of all cleanup materials (e.g., contaminated cloths, vacuum bags) as hazardous waste.

Visual Guidance: Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **McN5691**.



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Caption: Decision workflow for the proper disposal of **McN5691**.

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References

- 1. konicaminolta.com [konicaminolta.com]
- 2. campussafety.lehigh.edu [campussafety.lehigh.edu]
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